

Application Notes and Protocols: Butylamine in Rubber Vulcanization Accelerator Manufacturing

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a detailed overview of the use of **butylamine** in the manufacturing of rubber vulcanization accelerators, focusing on the synthesis, performance, and evaluation of key **butylamine**-derived accelerators. The protocols outlined below are intended to serve as a comprehensive guide for laboratory synthesis and the characterization of these compounds and their effects on rubber properties.

Introduction to Butylamine-Based Vulcanization Accelerators

Butylamine and its isomers, particularly tert-**butylamine**, are crucial primary amines in the synthesis of delayed-action sulfenamide accelerators. These accelerators are vital in the rubber industry for their ability to provide a scorch delay during processing while ensuring a rapid and efficient cure at vulcanization temperatures. This characteristic is especially important in the manufacturing of complex rubber articles like tires.

The most prominent vulcanization accelerator derived from **butylamine** is N-tert-butyl-2-benzothiazolesulfenamide (TBBS). Other notable accelerators include N-tert-butyl-2-bis(benzothiazole)sulfenamide (TBSI) and N,N'-dibutylthiourea (DBTU). These compounds play a significant role in controlling the vulcanization process, which ultimately determines the mechanical properties and durability of the final rubber product.



Synthesis of Butylamine-Based Accelerators

The synthesis of **butylamine**-based accelerators typically involves the reaction of a **butylamine** with a sulfur-containing precursor. The following sections detail the synthesis of TBBS and DBTU.

Synthesis of N-tert-butyl-2-benzothiazolesulfenamide (TBBS)

TBBS is synthesized via the oxidative condensation of 2-mercaptobenzothiazole (MBT) and tert-**butylamine**. Various oxidizing agents can be employed, with sodium hypochlorite and hydrogen peroxide being common choices.

Table 1: Comparison of TBBS Synthesis Methods

Parameter	Sodium Hypochlorite Oxidation	Hydrogen Peroxide Oxidation
Primary Reactants	2-Mercaptobenzothiazole (MBT), tert-Butylamine	2-Mercaptobenzothiazole (MBT), tert-Butylamine
Oxidizing Agent	Sodium Hypochlorite (NaOCI)	Hydrogen Peroxide (H ₂ O ₂)
Typical Solvent	Water	Water
Reaction Temperature	30-45°C	65°C
Reaction Time	1.5 - 2.5 hours	~1.5 hours
Reported Yield	~98%	High (specifics vary)

Synthesis of N,N'-dibutylthiourea (DBTU)

DBTU is a symmetrical thiourea derivative that can be synthesized through the reaction of n-butylamine with carbon disulfide.[1]

Table 2: Synthesis Methods for N,N'-dibutylthiourea (DBTU)



Parameter	Alumina Catalyzed Reaction	Reaction with n- butylisothiocyanate
Primary Reactants	n-butylamine, Carbon Disulfide	n-butylamine, n- butylisothiocyanate
Catalyst/Medium	Alumina	Not specified
Key Advantage	Utilizes readily available starting materials	Direct coupling reaction

Performance of Butylamine-Based Accelerators in Rubber Vulcanization

The effectiveness of a vulcanization accelerator is determined by its influence on the cure characteristics of the rubber compound and the physical properties of the resulting vulcanizate.

Cure Characteristics

Cure characteristics are typically measured using a Moving Die Rheometer (MDR) according to ASTM D5289.[2] Key parameters include:

- Scorch Time (ts2): The time at which vulcanization begins, indicating processing safety. A
 longer scorch time is generally desirable.
- Cure Time (t90): The time required to reach 90% of the maximum torque, representing the optimal cure point.
- Minimum Torque (ML): Reflects the viscosity of the uncured compound.
- Maximum Torque (MH): Indicates the stiffness and crosslink density of the fully cured rubber.

Table 3: Comparative Cure Characteristics of **Butylamine**-Based Accelerators in Natural Rubber (NR)



Accelerator	Scorch Time (ts2, min)	Cure Time (t90, min)	Maximum Torque (MH, dNm)
TBBS	Longer	Fast	High
TBSI	Longer than TBBS	Slower than TBBS	High
DBTU	Varies (can be very fast)	Fast	Varies

Note: Specific values can vary depending on the full compound formulation.

Physical Properties of Vulcanizates

The mechanical properties of the vulcanized rubber are critical for its end-use application. Standard tests are performed on cured rubber sheets.

Table 4: Typical Physical Properties of Natural Rubber (NR) Vulcanizates with Different Accelerators

Property (Test Standard)	TBBS	TBSI	DBTU
Tensile Strength (MPa) (ASTM D412) [3]	High	Similar to TBBS	Good
Modulus at 300% Elongation (MPa) (ASTM D412)[3]	High	Higher than TBBS	Varies
Elongation at Break (%) (ASTM D412)[3]	Good	Good	Good
Hardness (Shore A) (ASTM D2240)[4]	~60-70	~60-70	Varies

Experimental Protocols



The following protocols provide a step-by-step guide for the synthesis of TBBS and the evaluation of its performance in a typical rubber compound.

Protocol for Synthesis of N-tert-butyl-2benzothiazolesulfenamide (TBBS)

Materials:

- 2-Mercaptobenzothiazole (MBT)
- tert-Butylamine
- Sodium hypochlorite solution (13% available chlorine)
- Deionized water

Equipment:

- Glass reactor with overhead stirrer, thermometer, and addition funnel
- Heating/cooling bath
- Filtration apparatus (Büchner funnel)
- Drying oven

Procedure:

- Charge the reactor with a 25% aqueous solution of tert-butylamine.
- Slowly add crude MBT to the reactor while stirring to form a slurry. The molar ratio of MBT to tert-**butylamine** is typically around 1:3.
- Maintain the temperature of the reaction mixture at 30°C.
- Slowly add the sodium hypochlorite solution to the slurry over a period of 1.5 hours.
- After the addition is complete, continue stirring for an additional hour at 30°C.



- Cool the reaction mixture and filter the solid product using a Büchner funnel.
- Wash the filter cake with a dilute solution of tert-butylamine, followed by washing with water until the filtrate is neutral.
- Dry the product in an oven at a temperature below 50°C to obtain the final TBBS product.

Protocol for Rubber Compounding and Vulcanization

Materials:

- Natural Rubber (NR) or Styrene-Butadiene Rubber (SBR)
- Zinc Oxide
- Stearic Acid
- Carbon Black (e.g., N330)
- Sulfur
- TBBS (or other **butylamine**-based accelerator)

Equipment:

- Two-roll mill
- Compression molding press
- Molds for preparing test sheets

Procedure (Two-Roll Mill):

- Mastication: Set the roll temperature to approximately 70°C and the nip opening to 2 mm.
 Pass the raw rubber through the mill until a continuous sheet is formed and a smooth rolling bank is achieved.
- Addition of Activators: Widen the nip to 2.5 mm and add zinc oxide and stearic acid to the rolling bank. Perform several cuts and folds to ensure homogeneous mixing.



- Incorporation of Filler: Increase the nip size to 3 mm and add the carbon black in portions.
 After each addition, cut and fold the rubber to disperse the filler evenly.
- Addition of Curatives: Reduce the roll temperature to below 100°C to prevent scorching. Add the TBBS and sulfur to the rubber compound and mix until fully dispersed.
- Sheeting Off: Adjust the nip to the desired thickness (e.g., 2 mm) and sheet off the final compound. Allow the compound to mature for at least 24 hours at room temperature before vulcanization.
- Vulcanization: Place the compounded rubber sheet into a pre-heated mold in the compression molding press. Cure at a specified temperature (e.g., 160°C) for the predetermined cure time (t90) obtained from the rheometer data.

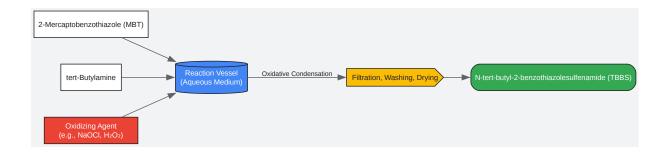
Protocol for Evaluation of Vulcanizate Properties

- Cure Characteristics (ASTM D5289):[5]
 - Use a Moving Die Rheometer (MDR) to determine the scorch time (ts2), cure time (t90), minimum torque (ML), and maximum torque (MH) of the rubber compound at the intended vulcanization temperature.
- Tensile Properties (ASTM D412):[6]
 - Cut dumbbell-shaped test specimens from the cured rubber sheet.
 - Use a tensile testing machine to measure the tensile strength, modulus at various elongations (e.g., 100%, 300%), and elongation at break. The test is typically performed at a constant speed of 20 inches per minute.[7]
- Hardness (ASTM D2240):[8]
 - Use a Shore A durometer to measure the hardness of the cured rubber sheet. The specimen should be at least 6 mm thick (thinner samples can be plied).[8] The reading should be taken within one second of firm contact.[9]

Visualizations



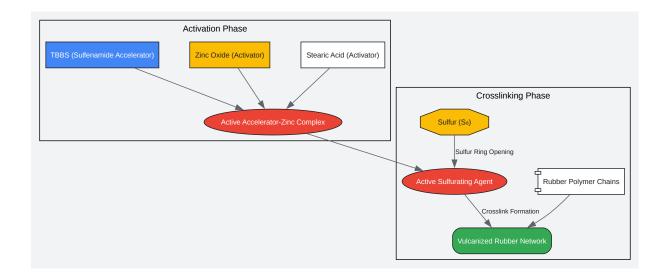
The following diagrams illustrate the key processes involved in the use of **butylamine**-based accelerators.



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Caption: Synthesis pathway for N-tert-butyl-2-benzothiazolesulfenamide (TBBS).

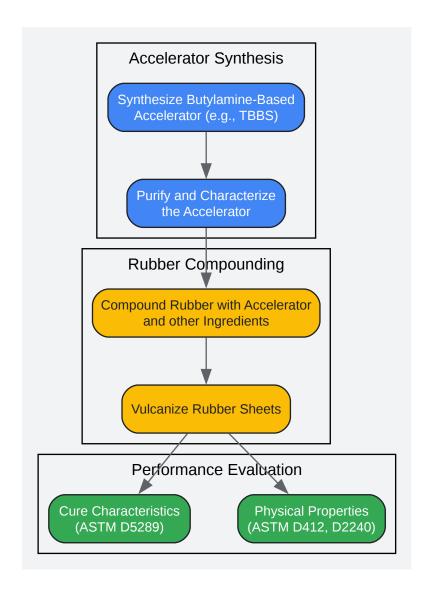




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Caption: Simplified signaling pathway of sulfenamide-accelerated vulcanization.





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Caption: Experimental workflow for synthesis and evaluation of **butylamine** accelerators.

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